

Application Notes: In Vitro Characterization of AMG 837 Using a Calcium Flux Assay

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Compound of Interest

Compound Name: AMG 837 calcium hydrate

Cat. No.: B15606554

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Introduction

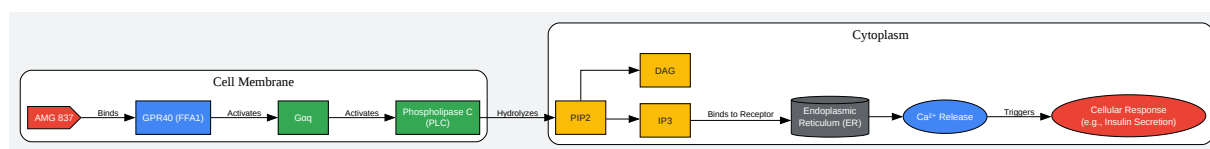
AMG 837 is a potent and orally bioavailable partial agonist for the G-protein coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFA1).[1][2][3] GPR40 is predominantly expressed on pancreatic β -cells and enteroendocrine cells.[4][5] Its activation by agonists like AMG 837 potentiates glucose-stimulated insulin secretion (GSIS), making it a therapeutic target for type 2 diabetes.[3][4][6] The primary signaling pathway for GPR40 involves the G α_q protein, which activates phospholipase C, leading to the generation of inositol triphosphate (IP3) and a subsequent increase in intracellular calcium (Ca^{2+}) concentration.[3][4] Therefore, an in vitro calcium flux assay is a fundamental method for characterizing the potency and efficacy of GPR40 agonists like AMG 837.

These application notes provide a comprehensive overview of the in vitro pharmacology of AMG 837 and a detailed protocol for conducting a calcium flux assay to measure its activity.

Mechanism of Action: GPR40 Signaling

AMG 837 binds to the GPR40 receptor, initiating a cascade of intracellular events. This signaling is G α_q -protein dependent. The binding event stimulates phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers:

diacylglycerol (DAG) and inositol 1,4,5-trisphosphate (IP3). IP3 then binds to its receptor on the endoplasmic reticulum (ER), triggering the release of stored calcium ions into the cytoplasm. This transient increase in intracellular Ca^{2+} is a key signal that, particularly in pancreatic β -cells, contributes to the potentiation of glucose-dependent insulin secretion.[3][4]



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Caption: GPR40 signaling pathway activated by AMG 837.

Quantitative Data Summary

The potency of AMG 837 has been determined through various in vitro assays. The half-maximal effective concentration (EC_{50}) values are summarized below. It is noteworthy that the potency can be significantly affected by the presence of serum proteins due to high plasma protein binding.[1][4]

Assay Type	Cell Line / System	EC ₅₀ (nM)	Notes	Reference
Calcium (Ca ²⁺) Flux	CHO cells (human GPR40, transient)	13.5 ± 0.8	Aequorin-based bioluminescent assay.	[1][4]
Calcium (Ca ²⁺) Flux	CHO cells (human GPR40, stable)	120 ± 10	---	[5]
Inositol Phosphate (IP) Accumulation	A9_GPR40 cell line	7.8 ± 1.2	---	[1][4]
[³⁵ S]-GTPγS Binding	A9_GPR40 cell membranes	1.5 ± 0.1	---	[4][7]
Glucose-Stimulated Insulin Secretion	Isolated primary mouse islets	142 ± 20	---	[4]
Calcium (Ca ²⁺) Flux with Serum	CHO cells (human GPR40, transient)	2,140 ± 310	Assayed in the presence of 100% human serum.	[1][4]

AMG 837 acts as a partial agonist, exhibiting a maximal activity that is 85% of that achieved by the endogenous ligand docosahexaenoic acid (DHA) in an aequorin-based calcium flux assay. [1][4]

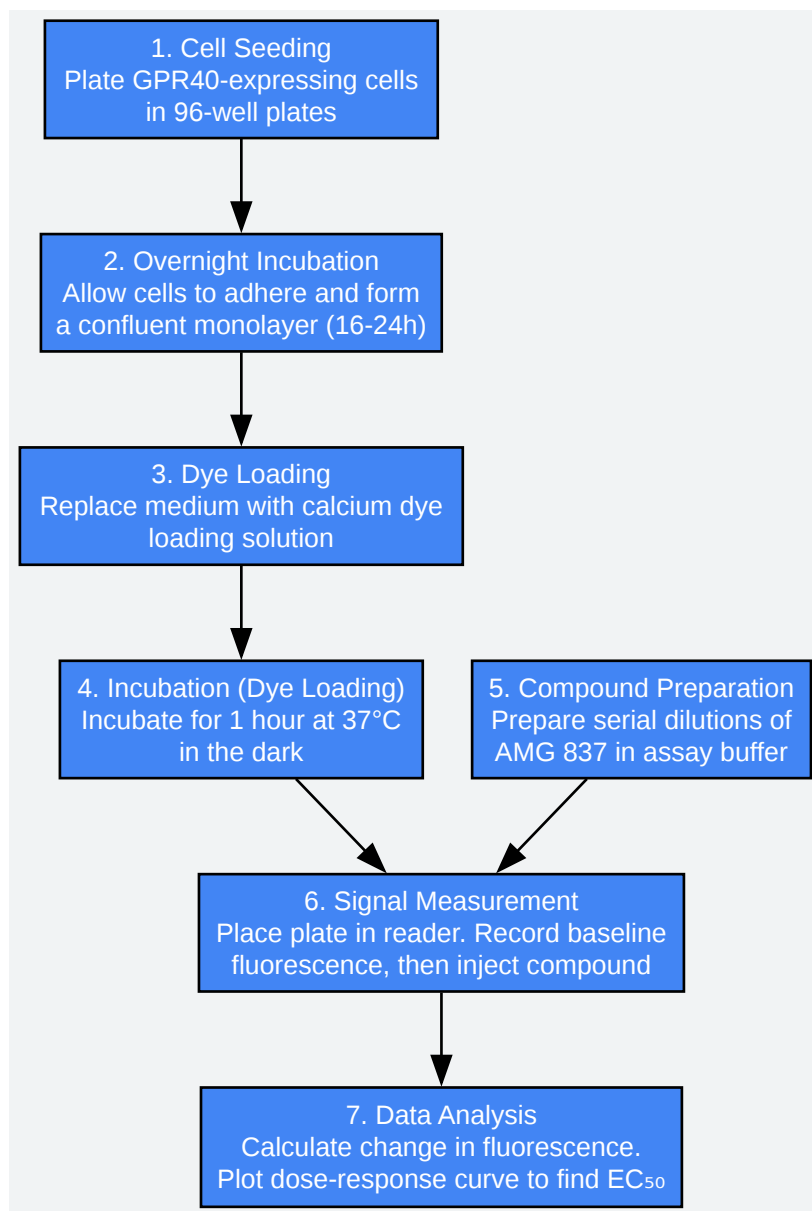
Experimental Protocol: In Vitro Calcium Flux Assay

This protocol describes a general method for measuring AMG 837-induced intracellular calcium mobilization in a cell line expressing GPR40, such as Chinese Hamster Ovary (CHO) or Human Embryonic Kidney (HEK293) cells. The procedure is designed for a 96-well plate format and can be adapted for other formats (e.g., 384-well).

Materials and Reagents

- Cells: CHO or HEK293 cells stably or transiently expressing human GPR40.
- Culture Medium: Appropriate cell culture medium (e.g., DMEM, F-12) supplemented with 10% Fetal Bovine Serum (FBS) and antibiotics.
- Assay Plates: 96-well, black-walled, clear-bottom microplates.[\[8\]](#)
- Coating Agent (optional): Poly-D-lysine for promoting cell adherence.[\[8\]](#)
- Calcium Assay Kit: A commercial no-wash fluorescent calcium flux assay kit (e.g., BD™ Calcium Assay Kit, Fluo-4 Direct™ Calcium Assay Kit).[\[9\]](#) These kits contain a calcium-sensitive dye (e.g., Fluo-4 AM) and often a signal enhancer or probenecid solution to prevent dye leakage.
- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES, pH 7.4.
- AMG 837 Stock Solution: 10 mM stock in 100% DMSO.
- Positive Control: Ionomycin or another calcium ionophore (e.g., 1 mg/mL stock in DMSO).[\[10\]](#)
- Negative Control: Assay buffer with the same final concentration of DMSO used for the test compound.
- Instrumentation: A fluorescence plate reader with liquid handling capabilities (e.g., FlexStation 3) capable of excitation/emission around 494/516 nm for Fluo-4.[\[8\]](#)

Experimental Workflow



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Caption: Experimental workflow for the in vitro calcium flux assay.

Procedure

- Cell Seeding: a. The day before the assay, seed the GPR40-expressing cells into a 96-well, black-walled, clear-bottom plate at a density of 50,000–80,000 cells per well in 100 μ L of culture medium.[8][9] b. Incubate the plate for 16–24 hours at 37°C in a 5% CO₂ incubator to allow for cell adherence and the formation of a near-confluent monolayer.[9]

- Preparation of Dye Loading Solution: a. On the day of the assay, prepare the calcium-sensitive dye loading solution according to the manufacturer's instructions. This typically involves reconstituting a lyophilized dye in DMSO and then diluting it in assay buffer, often containing a signal enhancer or probenecid.[9]
- Dye Loading: a. Aspirate the culture medium from the cell plate. b. Add 100 μ L of the prepared dye loading solution to each well.[8] c. Incubate the plate for 1 hour at 37°C, protected from light.[8] d. Following incubation, allow the plate to equilibrate to room temperature for at least 20 minutes before reading.[9]
- Compound Preparation: a. During the dye-loading incubation, prepare serial dilutions of AMG 837 from the 10 mM DMSO stock. b. Perform an initial dilution in DMSO, followed by a final dilution in assay buffer to achieve the desired final concentrations (e.g., from 1 pM to 10 μ M). Ensure the final DMSO concentration in all wells (including controls) is consistent and low (e.g., $\leq 0.1\%$). c. Prepare solutions for the positive control (e.g., Ionomycin) and negative vehicle control (assay buffer with DMSO).
- Measurement of Calcium Flux: a. Set up the fluorescence plate reader to measure kinetic fluorescence (excitation ~ 494 nm, emission ~ 516 nm for Fluo-4). b. Program the instrument to first read a baseline fluorescence for 15-20 seconds. c. The instrument's liquid handler should then add a specific volume (e.g., 20-50 μ L) of the AMG 837 dilutions, positive control, or negative control to the respective wells. d. Continue to record the fluorescence signal for an additional 2-3 minutes to capture the peak response and subsequent signal decay.
- Data Analysis: a. The response is typically quantified as the change in fluorescence (ΔF) from the baseline (F_{baseline}) to the peak (F_{max}), or as the area under the curve. b. Normalize the data by subtracting the average response of the negative control wells. The response can be expressed as a percentage of the maximal response observed with the positive control (Ionomycin). c. Plot the normalized response against the logarithm of the AMG 837 concentration. d. Fit the data to a four-parameter logistic (sigmoidal) dose-response curve to determine the EC_{50} value.

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